

A Comparative Guide to the Reproducibility of Aniline-Water Critical Solution Temperature Measurements

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Compound of Interest

Compound Name: *Aniline water*

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The determination of the critical solution temperature (CST) is a fundamental practice in physical chemistry, offering insights into the phase behavior of partially miscible liquids. The aniline-water system is a classic example used to illustrate the concept of an upper critical solution temperature (UCST), the temperature above which the two components are miscible in all proportions. However, the reproducibility of this measurement can be influenced by several experimental factors. This guide provides a comparative overview of reported CST values for the aniline-water system, a detailed experimental protocol, and a discussion of factors affecting measurement reproducibility.

Data Presentation: Comparison of Reported Aniline-Water CST Values

The following table summarizes experimentally determined values for the upper critical solution temperature (CST) and the critical composition of the aniline-water system from various literature sources. This data highlights the variability in measurements and underscores the importance of standardized experimental protocols.

Reference	Reported CST (°C)	Reported Critical Composition (mass % aniline)
Baeza et al. (2011)	167.0	21.0
Cheraitia et al. (2009)	166.0	18.0
D'Aprano et al. (1979)	166.0	19.5
Flaschner (1909)	168.0	-
Kaware (2013)	165.5	20.0
IUPAC-NIST Recommended	167.9 ± 0.1	19.1 ± 0.1

Note: The data is compiled from the IUPAC-NIST Solubility Data Series and other individual research articles. The IUPAC-NIST recommended values are based on a critical evaluation of available data.[\[1\]](#)[\[2\]](#)

Experimental Protocol: Determination of Aniline-Water CST

This protocol outlines a standard method for determining the upper critical solution temperature of the aniline-water system.

Materials:

- Aniline (analytical grade, freshly distilled and colorless)
- Distilled or deionized water
- A set of clean, dry test tubes with stoppers
- A calibrated thermometer (e.g., -10 to 200 °C, with 0.1 °C resolution)
- A heating apparatus (e.g., water bath with a stirrer and temperature control)
- A cooling bath (e.g., ice-water mixture)

- A burette or calibrated pipettes for accurate liquid measurement
- A stirrer (e.g., a thin glass rod or magnetic stirrer)

Procedure:

- Preparation of Aniline-Water Mixtures: Prepare a series of aniline-water mixtures with varying compositions by mass percent in separate test tubes. It is recommended to cover a range of compositions around the expected critical composition (e.g., 10%, 15%, 20%, 25%, 30% aniline by mass). Accurately weigh the required amounts of aniline and water into each test tube and securely stopper them.
- Heating and Observation:
 - Place a test tube containing an aniline-water mixture into the heating bath.
 - Immerse the thermometer bulb into the mixture, ensuring it does not touch the bottom of the test tube.
 - Begin heating the bath slowly while continuously stirring the mixture to ensure uniform temperature distribution.
 - Observe the mixture for the disappearance of turbidity. The temperature at which the mixture becomes a single, clear, and homogeneous phase is the miscibility temperature for that specific composition. Record this temperature.
- Cooling and Confirmation:
 - Remove the test tube from the heating bath and allow it to cool slowly while continuing to stir.
 - Observe the mixture for the reappearance of turbidity, which indicates phase separation. Record the temperature at which turbidity reappears.
 - The average of the temperatures recorded during heating and cooling can be taken as the equilibrium miscibility temperature for that composition.

- **Data Collection:** Repeat the heating and cooling cycles for each prepared aniline-water mixture, recording the miscibility temperatures.
- **Data Analysis:**
 - Plot a graph of the miscibility temperature (Y-axis) against the mass percentage of aniline (X-axis).
 - The resulting curve should be approximately parabolic.
 - The maximum temperature on this curve corresponds to the upper critical solution temperature (CST). The composition at which this maximum occurs is the critical composition.

Factors Affecting the Reproducibility of CST Measurements

Several factors can influence the measured CST of the aniline-water system, leading to variations in reported values:

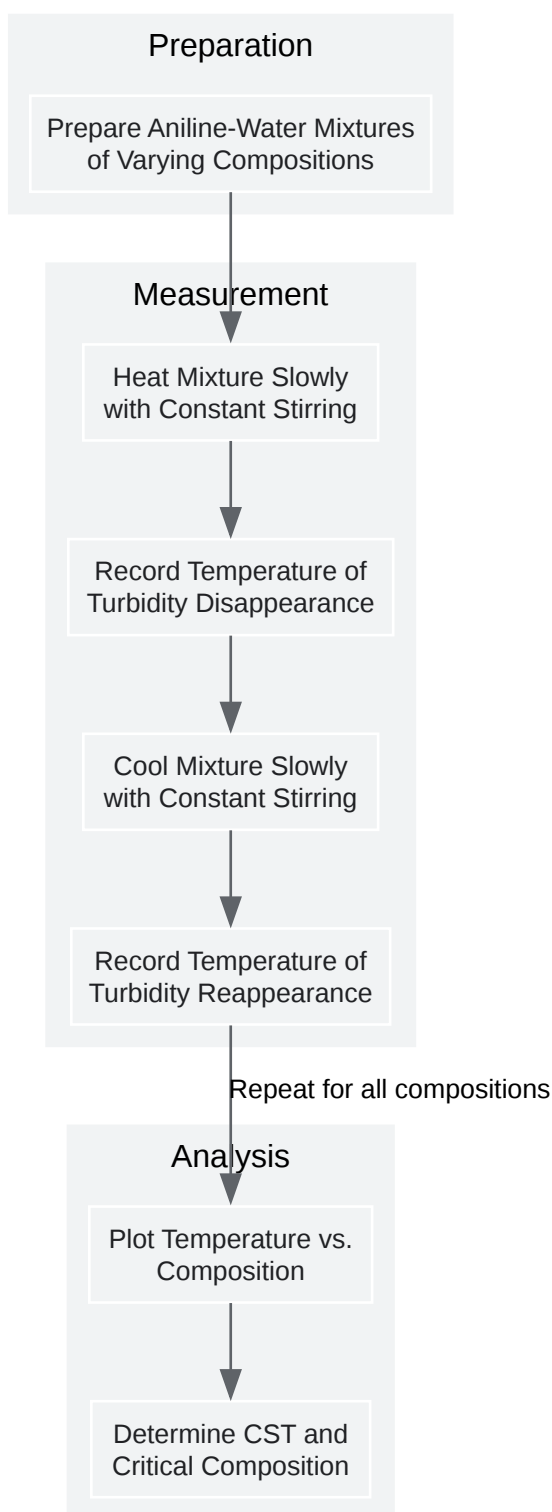
- **Purity of Components:** The presence of impurities in either aniline or water can significantly alter the CST.^[3] Aniline is particularly susceptible to oxidation, which can lead to colored impurities and affect its phase behavior.^[4] Therefore, using freshly distilled, colorless aniline and high-purity water is crucial for obtaining reproducible results.
- **Heating and Cooling Rates:** The rate at which the mixture is heated or cooled can affect the observed miscibility and turbidity points.^{[5][6]} A slow and controlled rate of temperature change is essential to allow the system to reach equilibrium. Rapid heating can lead to an overestimation of the miscibility temperature, while rapid cooling can result in an underestimation of the temperature at which turbidity reappears.
- **Stirring:** Adequate and consistent stirring is necessary to ensure temperature homogeneity throughout the mixture and to facilitate the observation of the precise point of phase transition.
- **Thermometer Accuracy and Placement:** The accuracy of the thermometer and its proper placement within the sample are critical for obtaining reliable temperature readings. The

thermometer bulb should be fully immersed in the liquid mixture.

- Subjectivity in Observation: The visual determination of the disappearance or reappearance of turbidity can be subjective and may vary between observers.

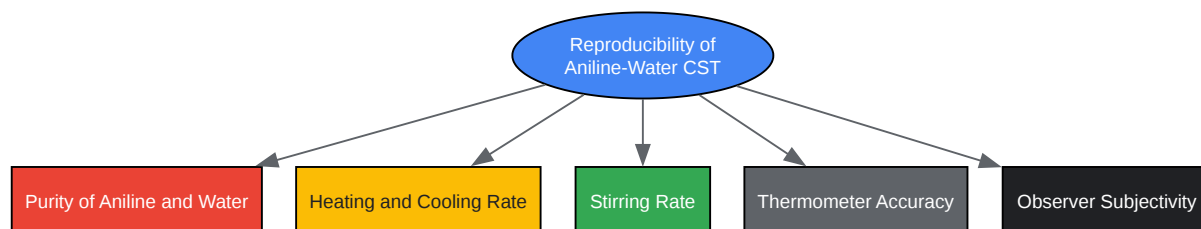
Mandatory Visualization

The following diagrams illustrate the experimental workflow for determining the aniline-water CST and the logical relationship of factors affecting its reproducibility.



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Experimental workflow for CST determination.



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Factors influencing the reproducibility of CST measurements.

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